

Unraveling the Decay Chain: Identifying the Fleeting Signatures of Moscovium to Nihonium

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Dubna, Russia - In the realm of superheavy element research, the experimental identification of new elements and their decay products is a monumental undertaking. This application note provides a detailed overview of the decay properties of Moscovium (Mc), element 115, as it transforms into Nihonium (Nh), element 113, through alpha decay. Furthermore, it outlines a comprehensive experimental protocol for the synthesis and identification of these elusive, short-lived isotopes, intended for researchers and scientists in the fields of nuclear physics and chemistry.

The Decay of Moscovium: A Cascade of Alpha Particles

Moscovium is a synthetic element, produced in particle accelerators through the fusion of lighter nuclei.^[1] Its isotopes are highly unstable, undergoing rapid alpha decay, a process where an atomic nucleus emits an alpha particle (two protons and two neutrons), transforming into a lighter element. The decay of Moscovium isotopes directly leads to the formation of Nihonium isotopes.

The known decay chains originating from Moscovium isotopes are crucial for their identification. By detecting the sequence of alpha decays and their characteristic energies and half-lives, scientists can confidently identify the parent Moscovium isotope. The following table summarizes the key decay properties for several Moscovium isotopes that decay to Nihonium.

Moscovium Isotope	Half-Life	Daughter Nihonium Isotope	Alpha Decay Energy (MeV)
286Mc	20 ms	282Nh	10.71
287Mc	37 ms	283Nh	10.76
288Mc	170 ms	284Nh	10.65
289Mc	296 ms	285Nh	10.49
290Mc	650 ms	286Nh	10.41

Table 1: Decay properties of Moscovium isotopes decaying to Nihonium isotopes.[\[2\]](#)[\[3\]](#)

Experimental Protocol for the Identification of Moscovium Decay Products

The identification of Moscovium and its decay product, Nihonium, requires a sophisticated experimental setup capable of producing these superheavy elements and detecting their fleeting existence. The following protocol outlines the key steps involved in such an experiment, based on methodologies employed at facilities like the Joint Institute for Nuclear Research (JINR).[\[4\]](#)[\[5\]](#)

1. Synthesis of Moscovium Isotopes:

- **Target Preparation:** A target of a heavy element, typically Americium-243 (243Am), is prepared.
- **Ion Beam Bombardment:** A beam of Calcium-48 (48Ca) ions is accelerated to a specific energy in a cyclotron.[\[6\]](#)
- **Fusion Reaction:** The 48Ca beam is directed onto the 243Am target. The fusion of these nuclei results in the formation of Moscovium isotopes, for example: $243\text{Am} + 48\text{Ca} \rightarrow 288\text{Mc} + 3\text{n}$ (This reaction produces Moscovium-288 and three free neutrons).[\[7\]](#)

2. Separation of Reaction Products:

- **Gas-Filled Recoil Separator:** The products of the fusion reaction, including the newly formed Moscovium atoms, are directed into a gas-filled recoil separator, such as the Dubna Gas-Filled Recoil Separator (DGFRS).[8] This device utilizes magnetic fields to separate the desired superheavy nuclei from the unreacted beam particles and other unwanted reaction byproducts based on their differing magnetic rigidities.[9][10]

3. Detection and Identification:

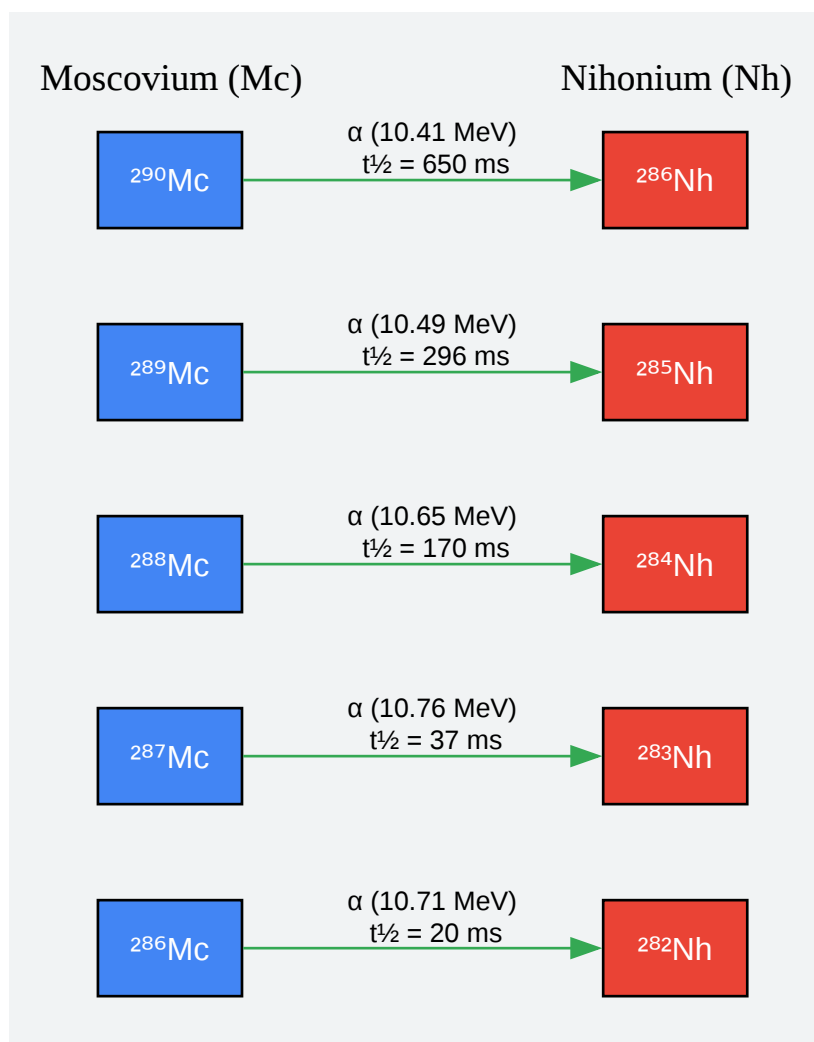
- **Implantation:** The separated Moscovium atoms are implanted into a position-sensitive silicon detector located at the focal plane of the separator.
- **Alpha Spectroscopy:** The implanted Moscovium atom will undergo alpha decay. The emitted alpha particle strikes the silicon detector, generating a signal. The energy of this signal is proportional to the energy of the alpha particle.[11][12]
- **Position and Time Correlation:** The detector records the position and time of the implantation event and each subsequent alpha decay.
- **Decay Chain Reconstruction:** By correlating the position and time of the initial implantation with the subsequent alpha decay events, a decay chain can be reconstructed. For example, the detection of an alpha particle with an energy of ~ 10.65 MeV shortly after the implantation of a heavy nucleus would be a strong indicator of the decay of ^{288}Mc . The subsequent decay of the daughter nucleus, ^{284}Nh , at the same position in the detector further confirms the identification.

4. Data Analysis:

- The collected data of decay energies and time intervals between decays are analyzed to determine the half-lives of the parent and daughter nuclei.
- By comparing the measured decay properties (alpha energies and half-lives) with theoretical predictions and known decay data of other isotopes, the specific isotopes of Moscovium and Nihonium can be definitively identified.[5]

Visualizing the Decay Process

The following diagram illustrates the alpha decay of various Moscovium isotopes to their corresponding Nihonium daughters.



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Figure 1: Alpha decay chains from Moscovium to Nihonium isotopes.

The experimental techniques and data presented here are fundamental to advancing our understanding of the properties of superheavy elements and the limits of nuclear stability. The continued development of more sensitive detectors and powerful accelerators will undoubtedly lead to the discovery of new isotopes and potentially even new elements in the future.

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